

3-methyl-2-oxobutanoic acid storage stability -20°C

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Compound Focus: 3-Methyl-2-oxobutanoic acid

CAS No.: 759-05-7

Cat. No.: S564956

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Storage and Handling Guidelines

Adhering to proper storage and handling protocols is crucial for maintaining the integrity of **3-methyl-2-oxobutanoic acid** in your research.

Aspect	Recommendation
Storage Temperature	Cool, dry place [1]. -20°C is standard practice for long-term stability.
Container	Tightly closed container [1].
Handling	Use adequate ventilation. Avoid contact with skin, eyes; avoid ingestion and inhalation [1].
Personal Protective Equipment (PPE)	Protective gloves, clothing, and safety goggles [1].

Frequently Asked Questions (FAQs)

Q1: What are the main safety concerns when handling 3-methyl-2-oxobutanoic acid? A1: The compound may cause irritation to the digestive and respiratory tracts [1]. Always refer to the specific Safety Data Sheet (MSDS) for comprehensive hazard information and follow safe laboratory practices.

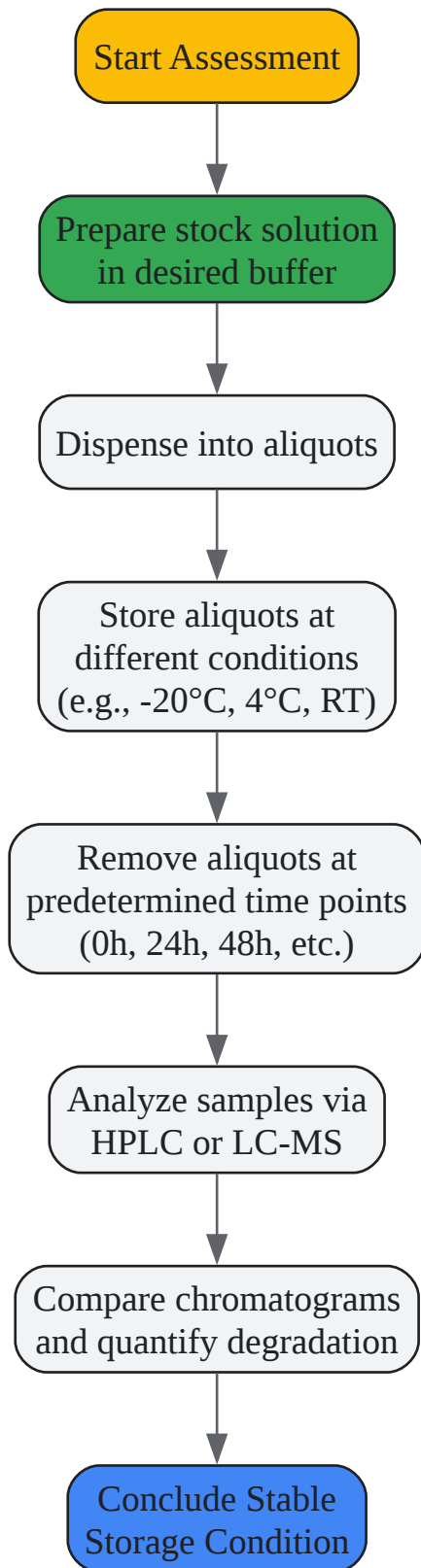
Q2: Is 3-methyl-2-oxobutanoic acid soluble in water? A2: Yes, it is soluble in water due to its polar nature and ability to form hydrogen bonds. It is also soluble in polar organic solvents like ethanol and methanol [2].

Q3: My experimental results seem inconsistent. Could degraded 3-methyl-2-oxobutanoic acid be the cause? A3: Yes. Using degraded material can significantly impact your results. If you suspect instability:

- **Check Integrity:** Inspect the physical appearance. A change in color or consistency may indicate problems.
- **Prepare Fresh Solution:** Make a new solution from a freshly opened or properly stored aliquot.
- **Run a Control:** Include a control experiment with a new batch to compare results.
- **Verify Storage Conditions:** Ensure the chemical has not been exposed to incompatible conditions, such as strong oxidizing agents [1].

Experimental Protocol: Assessing Stability in Aqueous Solution

This protocol helps you systematically evaluate the stability of **3-methyl-2-oxobutanoic acid** under various solution conditions that might be used in experiments.



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Procedure

- **Solution Preparation:** Weigh accurately 10 mg of **3-methyl-2-oxobutanoic acid**. Dissolve it in 10 mL of your chosen buffer (e.g., phosphate buffer, pH 7.4) or water to create a 1 mg/mL stock solution [2].
- **Aliquoting:** Dispense 1 mL of the stock solution into several sterile, low-adsorption microcentrifuge tubes.
- **Storage Conditions:** Store the aliquots under different conditions you wish to test:
 - **Control:** -20°C or -80°C (for comparison).
 - **Test Conditions:** e.g., 4°C, room temperature (25°C), or with repeated freeze-thaw cycles.
- **Time-Point Sampling:** Remove one aliquot from each storage condition at predetermined time points (e.g., 0 hours, 24 hours, 1 week). Analyze them immediately or snap-freeze in liquid nitrogen and store at -80°C until batch analysis.
- **Analysis by Liquid Chromatography-Mass Spectrometry (LC-MS):**
 - **Instrumentation:** Use a standard LC-MS system.
 - **Chromatography:** Employ a reverse-phase C18 column (e.g., 2.1 x 100 mm, 1.8 µm). The mobile phase can be a gradient of water and acetonitrile, both containing 0.1% formic acid.
 - **Mass Detection:** Operate the mass spectrometer in negative electrospray ionization (ESI-) mode. The [M-H]⁻ ion for **3-methyl-2-oxobutanoic acid** (C₅H₇O₃⁻) has a monoisotopic mass of 115.04 [3].
- **Data Interpretation:**
 - Monitor the peak area and shape of the target compound in the extracted ion chromatogram.
 - A decrease in the primary peak area or the appearance of new peaks over time indicates degradation. The rate of degradation can be quantified by comparing the peak areas at different time points to the time-zero control.

Key Takeaways

- **Stable at -20°C:** The recommended storage condition for **3-methyl-2-oxobutanoic acid** is a tightly sealed container in a cool, dry environment, making -20°C a standard and suitable choice [1].
- **Monitor in Solution:** While the solid is stable at low temperatures, solutions of the compound are more susceptible to degradation and should be used freshly prepared or stored at -20°C or below for short periods, with stability validated for critical work [4].
- **Handle with Care:** Always use appropriate PPE and handle the compound in a well-ventilated area to avoid irritation [1].

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References

1. - 3 - Methyl - 2 sodium salt(3715-29-5) MSDS Melting... oxobutanoic acid [chemicalbook.com]
2. - 3 - Methyl - 2 | Solubility of Things oxobutanoic acid [solubilityofthings.com]
3. - 3 - methyl - 2 (CHEBI:16530) oxobutanoic acid [ebi.ac.uk]
4. Effect of Molecular Structure on the Relative Hydrogen... | CoLab [colab.ws]

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